

The Multifaceted Role of Interleukin-25: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LT25
Cat. No.: B15603948

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Interleukin-25 (IL-25), also known as IL-17E, is a distinct member of the IL-17 cytokine family. Unlike its pro-inflammatory counterparts, IL-25 is a key orchestrator of type 2 immunity, playing a pivotal role in allergic inflammation, host defense against parasitic infections, and the complex landscape of autoimmune diseases and cancer. This technical guide provides an in-depth exploration of the functions of IL-25, its signaling pathways, and the experimental methodologies used to investigate its biological significance.

Core Functions of Interleukin-25

IL-25's primary function is the induction and amplification of type 2 immune responses, characterized by the production of cytokines such as IL-4, IL-5, and IL-13.[1] These cytokines are central to the pathophysiology of allergic diseases and the clearance of helminth infections.

Allergic Inflammation

IL-25 is a critical initiator of allergic inflammation in tissues such as the lungs and gut.[2] Upon exposure to allergens, epithelial cells release IL-25, which in turn activates various immune cells, including type 2 innate lymphoid cells (ILC2s), T helper 2 (Th2) cells, eosinophils, and mast cells.[3][4] This leads to the hallmark features of allergic reactions, such as mucus overproduction, eosinophilia, and airway hyperresponsiveness.[4] Transgenic overexpression of IL-25 in mice results in a spontaneous asthma-like phenotype, highlighting its potent pro-allergic activity.

Host Defense Against Parasites

IL-25 plays a crucial role in the expulsion of parasitic helminths from the gastrointestinal tract.[1] It is constitutively expressed by tuft cells in the intestinal epithelium and its production is upregulated upon parasitic infection.[5] IL-25 activates ILC2s to produce IL-13, which promotes goblet cell hyperplasia and mucus production, creating an environment that is inhospitable for the parasites.[5] Studies in IL-25 deficient mice have shown impaired worm clearance, demonstrating its essential role in anti-helminth immunity.[1]

Autoimmune Diseases

The role of IL-25 in autoimmune diseases is complex and context-dependent, exhibiting both pro-inflammatory and anti-inflammatory functions. In conditions like psoriasis, IL-25 can exacerbate inflammation by promoting the recruitment of neutrophils and the activation of macrophages. Conversely, in diseases such as inflammatory bowel disease (IBD), type 1 diabetes, and multiple sclerosis, IL-25 can have a protective effect by inhibiting the differentiation of pro-inflammatory Th1 and Th17 cells through the induction of Th2 cytokines.[6]

Cancer

The function of IL-25 in cancer is also dualistic, with evidence supporting both tumor-promoting and tumor-suppressive roles.[6][7] In some cancers, such as non-small cell lung cancer, high IL-25 expression is associated with reduced overall survival, potentially by promoting an immunosuppressive tumor microenvironment.[8] In contrast, in other contexts, IL-25 can exert anti-tumor effects by inducing apoptosis in cancer cells and promoting the infiltration of anti-tumor immune cells like eosinophils.[7]

Cellular Sources and Targets of IL-25

IL-25 is produced by a variety of cell types, primarily epithelial cells in barrier tissues like the lungs, skin, and gastrointestinal tract.[3] Other cellular sources include Th2 cells, mast cells, eosinophils, and macrophages.[9]

The primary targets of IL-25 are cells that express its heterodimeric receptor, composed of IL-17RA and IL-17RB subunits.[10] These include:

- Type 2 Innate Lymphoid Cells (ILC2s): Potent producers of type 2 cytokines.
- T helper 2 (Th2) cells: Key adaptive immune cells in type 2 immunity.[11]
- Eosinophils: Granulocytes involved in allergic inflammation and parasite defense.
- Basophils and Mast Cells: Key players in allergic responses.
- Epithelial cells: Can respond to IL-25 in an autocrine or paracrine manner.
- Dendritic Cells: Antigen-presenting cells that can be influenced by IL-25 to promote Th2 responses.[12]
- NKT cells: A subset of T cells that can produce type 2 cytokines in response to IL-25.[4]

Quantitative Data on IL-25 Function

The following tables summarize quantitative data from various studies on the effects of IL-25.

Table 1: IL-25 Concentration in Human Diseases

Disease	Sample Type	IL-25 Concentration (Patients)	IL-25 Concentration (Controls)	Reference
Atopic Dermatitis	Serum	145 ± 98 pg/mL	74 ± 23 pg/mL	[5]
Eczema	Serum	145.69 ± 586.78 pg/mL	49.45 ± 210.77 pg/mL	[13]
Cholangiocarcinoma (Metastatic)	Cancer Tissue	Significantly higher	Lower in non-metastatic	[14]
Gastric Cancer	Intra-tumoral Tissue	High density associated with longer survival	Low density associated with shorter survival	[12]

Table 2: Effects of IL-25 in Mouse Models of Disease

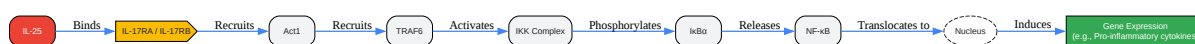
Mouse Model	Treatment/Genotype	Outcome Measure	Result	Reference
Oxazolone-induced colitis	Anti-IL-25 neutralizing antibody (500 µg/mouse)	Body weight loss, colon ulceration	Significant improvement	[15]
Collagen-induced arthritis	Recombinant murine IL-25 (1 µg/mouse)	Clinical score of arthritis	Attenuated development	[8]
HDM-induced allergic asthma	IL-25 knockout mice	Airway inflammation, eosinophil recruitment	Restrained inflammation and recruitment	[9]
T. spiralis infection	Recombinant IL-25	Worm burden	Lower worm burden	[16]

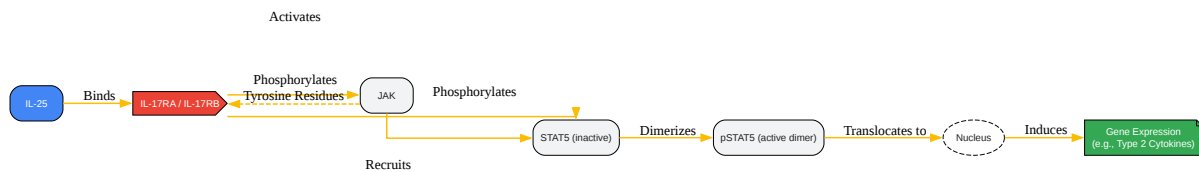
Interleukin-25 Signaling Pathways

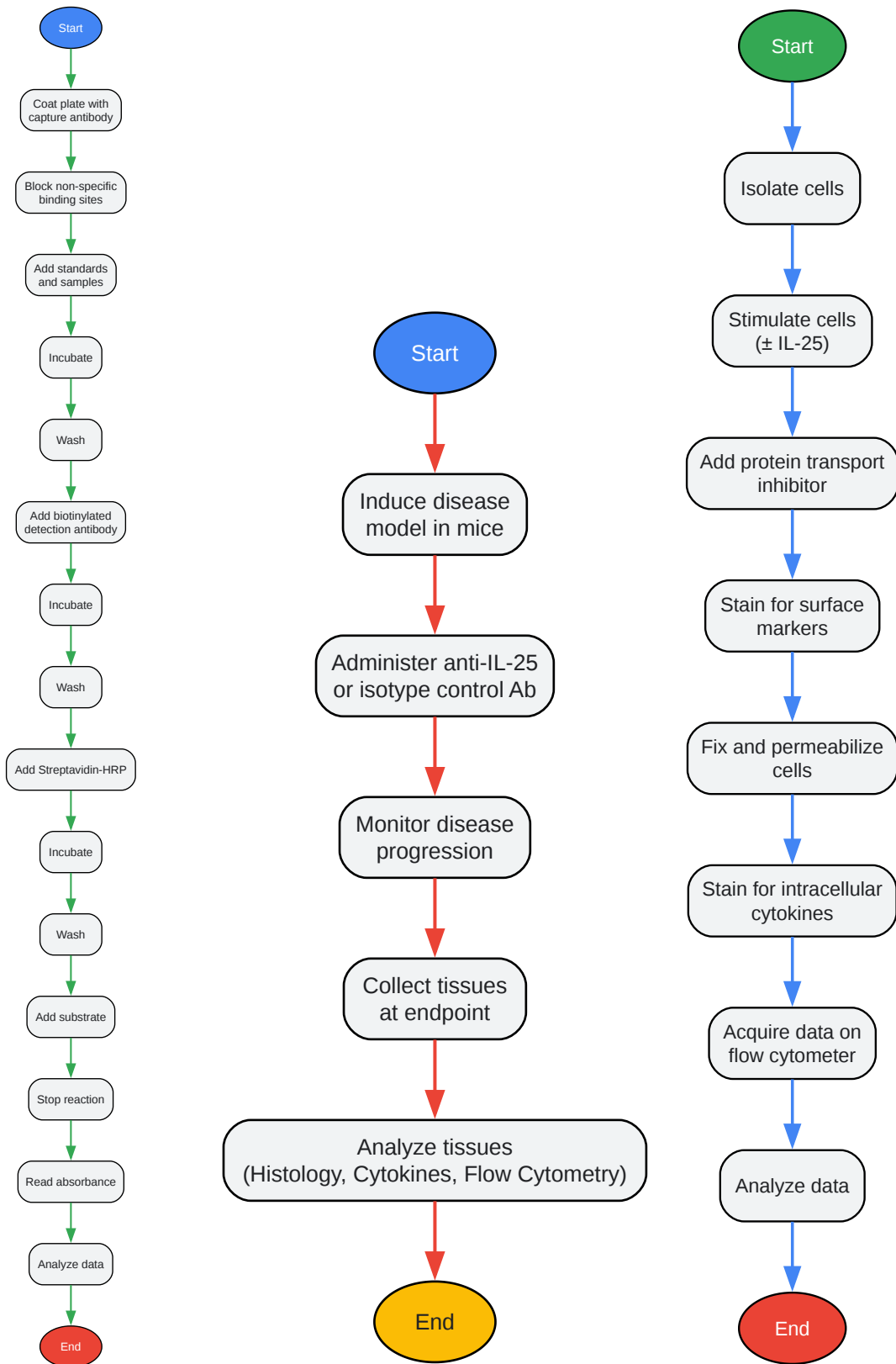
IL-25 exerts its biological effects by binding to a heterodimeric receptor complex consisting of IL-17RA and IL-17RB.[10] This binding initiates a cascade of intracellular signaling events, primarily through three major pathways: NF- κ B, MAP kinases (MAPK), and STAT5.

NF- κ B Pathway

The canonical NF- κ B pathway is a key mediator of IL-25-induced inflammation. Upon ligand binding, the receptor complex recruits the adaptor protein Act1, which in turn engages TRAF6, leading to the activation of the IKK complex.[17][18] IKK then phosphorylates I κ B α , targeting it for degradation and allowing the NF- κ B transcription factor to translocate to the nucleus and induce the expression of pro-inflammatory genes.[19]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Intracellular Cytokine \(ICS\) Staining Protocol \[protocols.io\]](#)
- [3. Real-time in vivo Imaging of LPS-induced Local Inflammation and Drug Deposition in NF- \$\kappa\$ B Reporter Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Roles of IL-25 in Type 2 Inflammation and Autoimmune Pathogenesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Evaluation of the effect of the interleukin-25 serum concentration on the intensity of the symptoms of atopic dermatitis and epidermal barrier - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Intracellular JNK, p38 MAPK and NF-kappaB regulate IL-25 induced release of cytokines and chemokines from costimulated T helper lymphocytes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. A Novel IL-25 Signaling Pathway through STAT5 \[ouci.dntb.gov.ua\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Frontiers | IL25 Enhanced Colitis-Associated Tumorigenesis in Mice by Upregulating Transcription Factor GLI1 \[frontiersin.org\]](#)
- [10. A novel IL-25-signaling pathway through STAT5 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Using Cytokine Reporter Mice to Visualize Type-2 Immunity In Vivo | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [12. Tumor-infiltrating macrophages express interleukin-25 and predict a favorable prognosis in patients with gastric cancer after radical resection - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. rjid.com.ro \[rjid.com.ro\]](#)
- [14. Interleukin 25 \(IL-25\) expression in cholangiocarcinoma - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Celebrating 25 years of NF- \$\kappa\$ B Research - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)

- [18. researchgate.net \[researchgate.net\]](#)
- [19. NF-κB - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [The Multifaceted Role of Interleukin-25: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15603948/docs#the-multifaceted-role-of-interleukin-25-a-technical-guide\]](https://www.benchchem.com/product/b15603948/docs#the-multifaceted-role-of-interleukin-25-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)